

In-Depth Technical Guide: Pharmacological Profile of RU 41656

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Compound of Interest

Compound Name: RU 41656
CAS No.: 134377-22-3
Cat. No.: B1680177

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Disclaimer: The following technical guide on **RU 41656** is compiled from extremely limited publicly available information. The primary source of pharmacological data is a single clinical study. As such, this document represents a summary of sparse data rather than a comprehensive profile.

Chemical Identity and Properties

RU 41656 is a research chemical with the following identifiers:

- CAS Number: 134377-22-3
- Molecular Formula: C₁₆H₂₀N₂O₂S

There is conflicting information regarding the chemical class of **RU 41656**. The MeSH terms associated with a clinical trial classify it as an ergoline. However, its molecular formula is not consistent with the complex tetracyclic structure of ergoline alkaloids. Chemical supplier databases suggest it belongs to the imidazo[1,2-a]pyrimidine class of compounds, which is more consistent with the molecular formula. Further definitive structural data is required for unambiguous classification.

Table 1: Physicochemical Properties of **RU 41656**

Property	Value	Source
Molecular Weight	288.41 g/mol	Calculated
PSA	53.56 Å²	LookChem
LogP	2.765	LookChem
Boiling Point	483.8°C at 760 mmHg	LookChem
Density	1.219 g/cm³	LookChem
Flash Point	246.4°C	LookChem

Note: These properties are from a chemical supplier and have not been independently verified in peer-reviewed literature.

Pharmacological Profile

The known pharmacological activity of **RU 41656** is limited to its investigation as a potential agent to counteract the cognitive and memory-impairing effects of benzodiazepines.

Mechanism of Action

The precise mechanism of action of **RU 41656** is currently unknown. The MeSH terms of the single clinical study suggest a potential interaction with dopamine D2 receptors, however, this has not been substantiated with binding affinity or functional assay data.[\[1\]](#)

Preclinical Pharmacology

No preclinical in vitro or in vivo data for **RU 41656** is publicly available.

Clinical Pharmacology

A single clinical study has been published investigating the effects of **RU 41656** on triazolam-induced memory and cognitive deficits in healthy human volunteers.

Table 2: Summary of Clinical Trial with **RU 41656**

Parameter	Description
Study Design	3-period, placebo-controlled, double-blind, cross-over study. [1]
Subjects	12 healthy young male volunteers. [1]
Treatment Arms	1. Placebo2. Triazolam (0.25 mg, oral)3. RU 41656 (10 mg, oral) + Triazolam (0.25 mg, oral)
Primary Objective	To investigate the potential antagonism of RU 41656 on memory and attention disturbances induced by triazolam. [1]
Key Assessments	Buschke selective reminding test, Critical Flicker Fusion (CFF), simple reaction time, tapping, arithmetical calculation, visual analogue scale, side effects questionnaire. [1]
Key Findings	RU 41656 failed to counteract the memory deficits induced by triazolam under the experimental conditions. [1] Triazolam induced anterograde amnesia with few sedative effects at the administered dose. [1]
Conclusion	RU 41656 did not show efficacy in reversing benzodiazepine-induced memory impairment in this study. [1]

Experimental Protocols

The following outlines the methodologies for the key experiments cited in the clinical trial of **RU 41656**.

Clinical Trial Protocol for Assessing RU 41656 Efficacy

Objective: To determine if a single oral dose of **RU 41656** could antagonize the memory and attention deficits induced by a single oral dose of triazolam.

Study Design: A 3-period, placebo-controlled, double-blind, cross-over study. Each of the 12 subjects participated in all three treatment arms with a washout period between each.

Procedure:

- **Baseline Measurements:** Before drug administration, baseline cognitive and psychomotor functions were assessed using a battery of tests.
- **Drug Administration:** Subjects received one of the three treatments (Placebo, Triazolam, or **RU 41656** + Triazolam) orally.
- **Post-Dose Assessments:** The battery of tests was repeated at 2, 4, and 7 hours after the intake of **RU 41656** (or placebo).

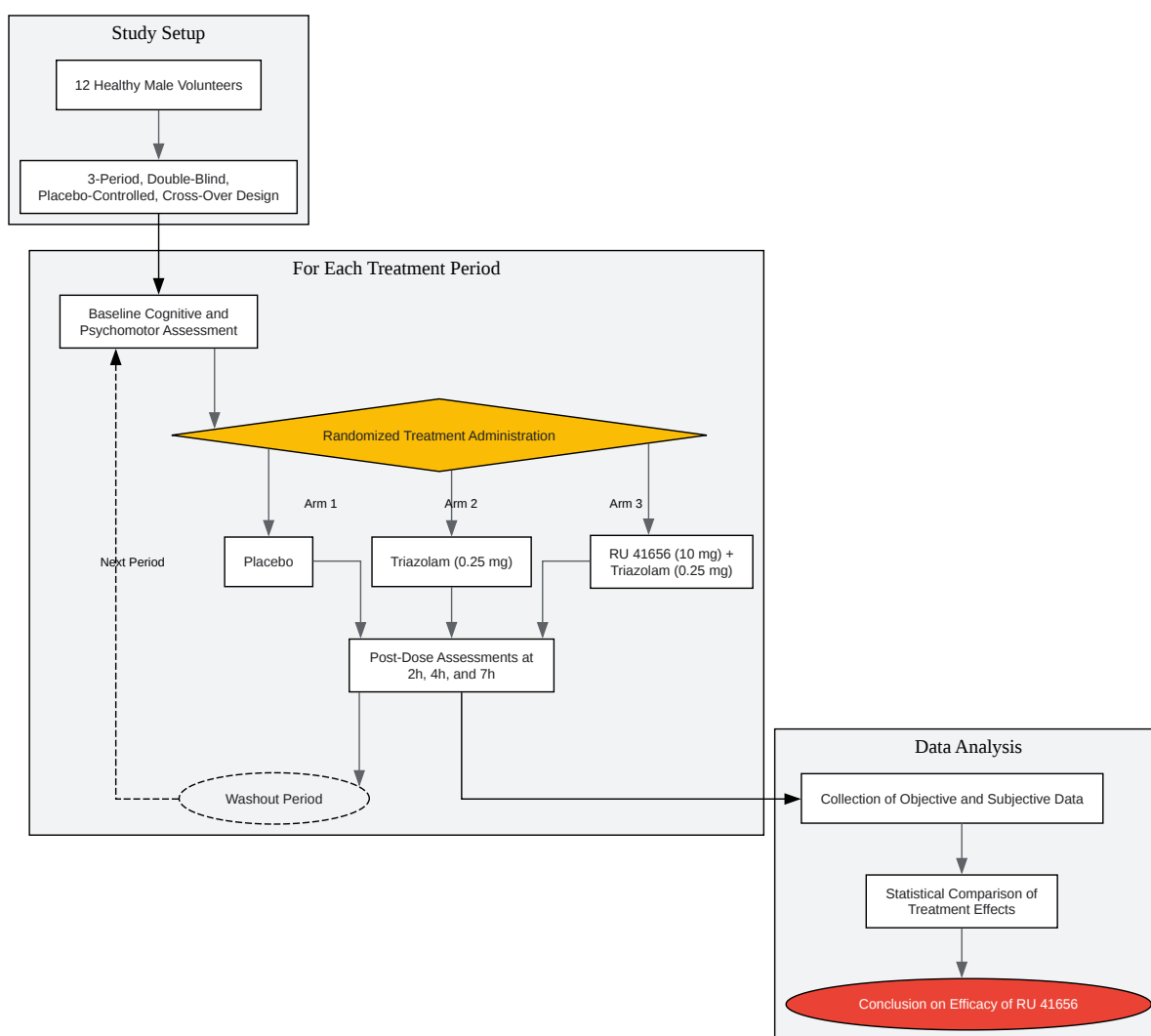
Assessment Battery:

- **Buschke Selective Reminding Test:** This test assesses verbal learning and memory. A list of words is presented to the subject. In subsequent trials, only the words the subject failed to recall in the previous trial are reminded. The subject is asked to recall the entire list each time. This method allows for the differentiation between short-term and long-term memory retrieval.
- **Critical Flicker Fusion (CFF) Test:** This test measures the threshold at which a flickering light is perceived as a continuous, steady light. It is an indicator of the temporal processing speed of the central nervous system and can be affected by sedatives.
- **Simple Reaction Time:** Measures the time taken for a subject to respond to a single stimulus.
- **Tapping Test:** Assesses fine motor speed by measuring the number of times a subject can tap a sensor in a given period.
- **Arithmetical Calculation Test:** Evaluates cognitive functions, specifically concentration and working memory, through mathematical tasks.
- **Visual Analogue Scale (VAS):** A subjective measure where subjects rate their feelings or symptoms (e.g., sedation, anxiety) on a continuous line.

- Side Effects Questionnaire: A structured form for subjects to report any adverse effects experienced during the trial.

Visualizations

Experimental Workflow of the RU 41656 Clinical Trial



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References

- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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